

# cotton defense response induction pathogen infection

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## Cotton Defense Mechanisms: Core Signaling Pathways

Cotton employs sophisticated defense mechanisms against pathogen attacks. The table below summarizes key pathways and components based on recent research:

Pathway/Component	Key Elements	Pathogen	Function in Defense	Key Experimental Evidence
Lignin Biosynthesis via GhLAC14-3 [1]	GhLAC14-3, GhMAPKKK2, Lignin	<i>Verticillium dahliae</i>	Reinforces cell walls by depositing lignin, creating a physical barrier.	VIGS (increased susceptibility), heterologous expression in <i>Arabidopsis</i> (enhanced resistance), transient co-expression in <i>N. benthamiana</i> (increased lignin).

Pathway/Component	Key Elements	Pathogen	Function in Defense	Key Experimental Evidence
<b>SA/JA Signaling via FLiS [2]</b>	FLiS (flagellin protein), SA, JA, H <sub>2</sub> O <sub>2</sub> , Callose	<i>Verticillium dahliae</i>	Triggers Pattern-Triggered Immunity (PTI), leading to production of defense enzymes and ROS.	Protein purification, HR assay in tobacco, induction of immune substances and defense gene expression in cotton.
<b>MAPK Cascade [1] [3]</b>	GhMAPKKK2, GhMKK4/6/9, GhMPK20	<i>Fusarium oxysporum</i> , <i>Verticillium dahliae</i>	Phosphorylation relay that amplifies defense signals and activates transcription factors.	Y2H, BiFC, LCI (protein interaction), overexpression in <i>Arabidopsis</i> (enhanced resistance).
<b>Transcription Factor GhBOP1 [4]</b>	GhBOP1, GhTGA3, Lignin, GhBP1	<i>Verticillium dahliae</i>	Positively regulates defense by interacting with TGA transcription factors and promoting lignin accumulation.	VIGS (increased susceptibility), GhBOP1pro:GUS reporter (expanded spatial expression upon infection), Y2H (interaction with GhTGA3).

## Detailed Experimental Protocols

### Protocol 1: Purification and Application of FLiS Elicitor

This protocol is used to study Pattern-Triggered Immunity (PTI) in cotton [2].

- **Cloning & Expression Vector Construction**

- Clone the FLiS gene from the source bacterium (e.g., *Pseudomonas*) into a prokaryotic expression vector like **Pet-28a**.

- Transform the recombinant plasmid into *E. coli* BL21 (DE3) competent cells.

- **Protein Expression & Purification**

- Grow the positive strain in LB medium with antibiotic until OD600 reaches 0.8.
- Induce protein expression by adding **IPTG** to a final concentration of 0.6 mM. Culture for 6 hours at 28°C and 160 rpm.
- Purify the soluble His-tagged FLiS protein using a commercial kit (e.g., Beyotime His-tagged Protein Purification Kit). Verify purity and concentration via **SDS-PAGE**.

- **Bioactivity Assay (Hypersensitive Response)**

- Inject ~50 µL of purified FLiS protein solution (100 µg/mL) into the mesophyll of **Nicotiana benthamiana** leaves using a needleless syringe. Use water as a negative control.
- A positive biological activity is confirmed by the appearance of **conspicuous cell necrosis** at the injection site within 24-48 hours.

- **Inducing Immunity in Cotton**

- Evenly spray the FLiS protein solution (100 µg/mL) onto leaves of two-leaf-stage cotton seedlings until the solution drips. Spray water on control plants.
- Two days post-application, challenge the plants with the pathogen (e.g., root-dip in *V. dahliae* spore suspension) and assess disease severity.

## Protocol 2: Virus-Induced Gene Silencing (VIGS) in Cotton

VIGS is a powerful tool for rapid functional analysis of genes in cotton [1] [4].

- **Vector and Target Fragment Selection**

- Use an established VIGS system (e.g., based on *Tobacco rattle virus*, TRV).
- Clone a **300-500 bp specific fragment** of the target gene (e.g., *GhLAC14-3*, *GhBOP1*) into the VIGS vector.

- **Plant Inoculation**

- Grow cotton seedlings to the cotyledon stage.
- Agro-infiltrate the recombinant VIGS vector into the cotyledons. Inoculate control plants with an empty vector.

- **Validation of Silencing and Phenotyping**

- After 2-3 weeks, confirm the reduction of target gene expression in silenced plants using **qRT-PCR**.
- Challenge the silenced and control plants with the pathogen and compare disease symptoms, fungal biomass, and defense-related markers (e.g., lignin content).

## Genetic & Molecular Resources

For researchers interested in genetic resistance, here are key resources and strategies:

Resource/Strategy	Description	Application in Research
<b>Resistance QTLs</b> [5]	Quantitative Trait Loci (QTL) associated with Verticillium wilt resistance have been identified on chromosomes <b>D7, D9, and 16</b> .	Used in marker-assisted selection (MAS) for breeding.
<b>GWAS Candidates</b> [5]	Genome-Wide Association Studies (GWAS) have identified candidate genes like <b>GhLecRKs-V.9</b> (receptor kinases) and <b>TIR-NBS-LRR</b> proteins.	Targets for functional validation via gene editing or overexpression.
<b>Resistant Varieties</b> [6]	Commercial cotton varieties with resistance to specific pathogen races (e.g., Bacterial Blight race 18) are available.	Check with seed suppliers for the latest variety resistance data.

## Troubleshooting Common Experimental Issues

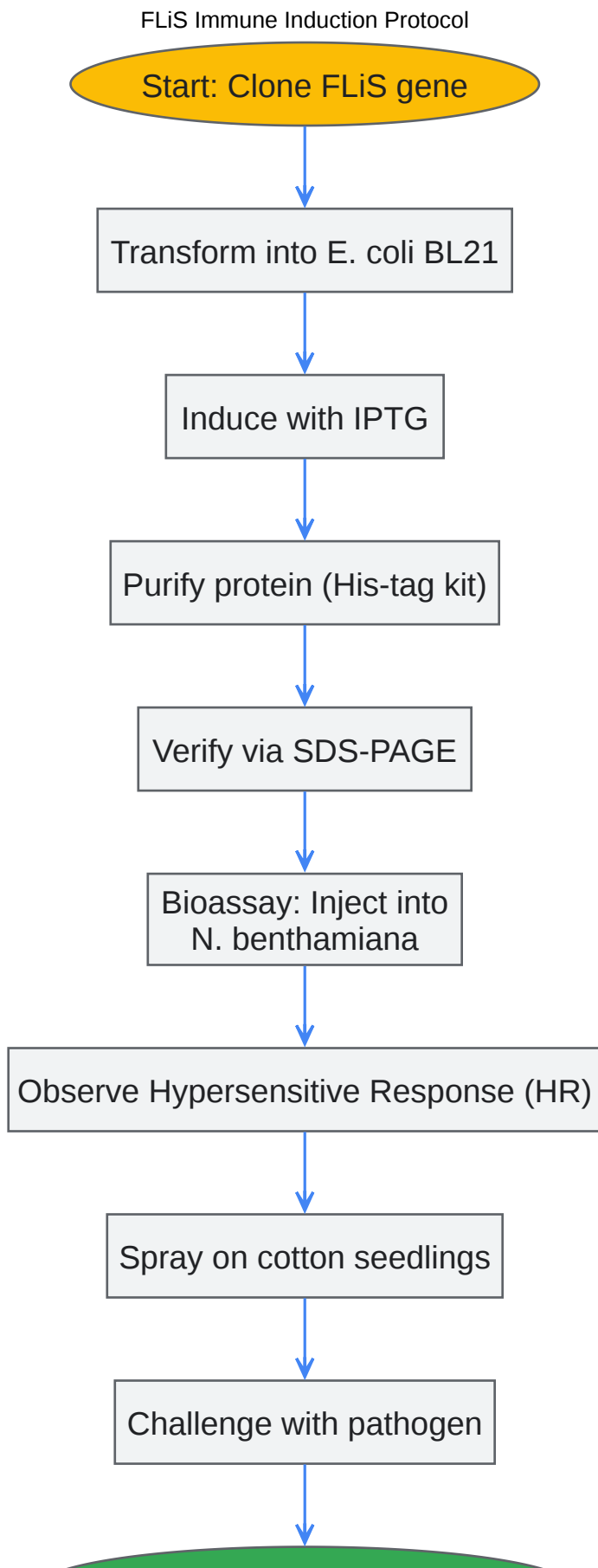
- **Problem: Low Lignin Measurement in Transgenic Lines**
  - **Solution:** Ensure the pathogen challenge is performed. Lignin deposition is often a defense-induced response. Use fresh tissue and confirm the staining or measurement protocol is specific to lignin (e.g., Wiesner test with phloroglucinol-HCl) [1].
- **Problem: No Hypersensitive Response in FLiS Bioassay**
  - **Solution:** Verify protein integrity and concentration. Ensure the protein is in a soluble, active form and not degraded. Check the age and health of the *N. benthamiana* plants; young, robust plants are essential for a clear HR [2].

- **Problem: Inconsistent VIGS Results**

- **Solution:** Optimize the agro-infiltration conditions, including the optical density of the agrobacterium culture and the seedling growth stage. Always include a positive control (e.g., TRV:*PDS*) to visually confirm silencing efficiency [1] [4].

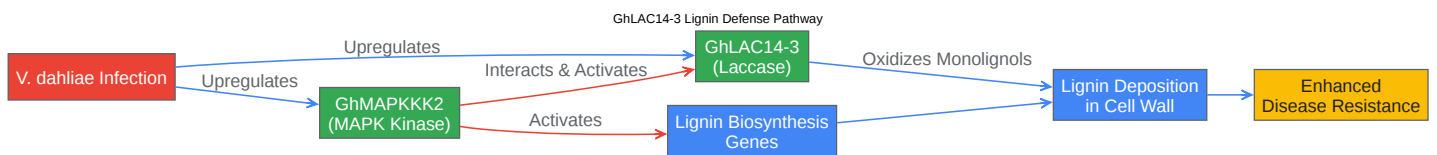
## Experimental Workflow and Signaling Pathway Diagrams

To help visualize the experimental workflows and complex molecular interactions, the following diagrams summarize the core processes.



## Assess disease resistance

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